

Molecular formula and CAS number for Disperse Yellow 211

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Compound of Interest

Compound Name: Disperse yellow 211

Cat. No.: B15599773

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Disperse Yellow 211: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Yellow 211 is a monoazo dye primarily utilized in the textile industry for dyeing synthetic fibers. This technical guide provides a summary of its chemical identity, including its molecular formula and CAS numbers. While extensive data on its application in dyeing processes and some environmental fate studies are available, this document notes a significant lack of in-depth biological, toxicological, and pharmacological data in publicly accessible literature. This guide presents the available chemical and physical data and highlights the current knowledge gaps for the scientific and drug development communities.

Chemical Identity and Physical Properties

Disperse Yellow 211 is chemically identified as 5-[2-(4-chloro-2-nitrophenyl)diazenyl]-1-ethyl-1,2-dihydro-6-hydroxy-4-methyl-2-oxo-3-pyridinecarbonitrile. Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₂ ClN ₅ O ₄	[1][2][3][4][5][6]
CAS Number	86836-02-4, 70528-90-4	[1][2][3][4][5][6]
Molecular Weight	361.74 g/mol	[1][2][3][7][8]
Appearance	Yellow powder/grain	[9]
Melting Point	227-229 °C	[2][6]
LogP	2.77898 - 3.4	[2][4][6]

Applications

The primary and well-documented application of **Disperse Yellow 211** is as a dye for synthetic fabrics, particularly polyester. It is suitable for high-temperature dyeing methods.[9]

Biological and Toxicological Data: A Knowledge Gap

A comprehensive review of scientific literature reveals a significant scarcity of data regarding the biological activity, mechanism of action, and toxicological profile of **Disperse Yellow 211** relevant to a drug development context. While some studies have investigated the cytotoxic and genotoxic effects of other disperse dyes, specific and detailed in vitro or in vivo studies on **Disperse Yellow 211** are not readily available in the public domain.[10][11][12][13][14] One study mentioned **Disperse Yellow 211** in the context of assessing the sensitizing potential of textile dyes, but detailed protocols and quantitative results were not provided.[11]

Due to this lack of data, no information can be provided on:

- **Signaling Pathways:** There is no available research indicating the interaction of **Disperse Yellow 211** with any biological signaling pathways.
- **Experimental Protocols:** Detailed protocols for biological assays are absent from the literature.
- **Quantitative Biological Data:** No quantitative data, such as IC₅₀ or LD₅₀ values from relevant biological assays, could be found.

Experimental Protocols in Non-Biological Systems

While biological experimental protocols are lacking, some studies have detailed methodologies for the application and analysis of **Disperse Yellow 211** in other contexts.

Adsorption Studies for Environmental Analysis

Studies investigating the removal of **Disperse Yellow 211** from aqueous solutions have been conducted. These typically involve batch adsorption experiments to determine the effects of parameters such as pH, temperature, and adsorbent dosage on dye removal efficiency. Adsorption kinetics and isotherms are often analyzed to understand the adsorption process. For example, one study might use a specific adsorbent and vary the initial dye concentration to measure the amount of dye adsorbed per unit mass of adsorbent over time.

Conclusion

Disperse Yellow 211 is a well-characterized compound in the context of its industrial application as a textile dye. Its chemical and basic physical properties are established. However, for an audience of researchers, scientists, and drug development professionals, there is a critical lack of information regarding its biological effects. The absence of data on its interaction with biological systems, including signaling pathways and toxicological profiles, means that its potential as a pharmacological tool or its risk profile in a non-textile context remains unknown. Further research would be required to elucidate any biological activity of this compound.

Visualizations

Due to the lack of information on signaling pathways or complex experimental workflows related to the biological activity of **Disperse Yellow 211**, no diagrams can be generated at this time.

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